

Application Notes and Protocols for Forced Degradation Studies of Osimertinib

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Compound of Interest

Compound Name: *N-Nitroso Osimertinib*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for conducting forced degradation studies on Osimertinib, a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor. These studies are critical for identifying potential degradation products, understanding the drug's intrinsic stability, and developing stability-indicating analytical methods as mandated by regulatory bodies such as the International Council for Harmonisation (ICH).

Introduction

Osimertinib is an irreversible EGFR inhibitor used in the treatment of non-small cell lung cancer (NSCLC) with specific EGFR mutations. Forced degradation, or stress testing, involves subjecting the drug substance to conditions more severe than accelerated stability studies. This helps to elucidate the degradation pathways and the chemical behavior of the molecule under various stress conditions, which is essential for formulation development, packaging selection, and defining storage conditions.

Experimental Protocols

Materials and Reagents

- Osimertinib Mesylate reference standard
- Hydrochloric acid (HCl), 0.1 M and 5N
- Sodium hydroxide (NaOH), 0.1 M and 0.001N
- Hydrogen peroxide (H₂O₂), 3% and 30%
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (AR grade)
- Ammonium hydroxide
- Water (HPLC grade)
- pH meter
- Calibrated oven
- Photostability chamber
- High-Performance Liquid Chromatography (HPLC) system with a UV or PDA detector
- UHPLC-IMS-Q-TOF-MS (for characterization of degradation products)

Preparation of Stock Solution

Prepare a stock solution of Osimertinib Mesylate at a concentration of 1 mg/mL in a suitable solvent such as methanol or a mixture of mobile phase components. Subsequent dilutions are made from this stock solution to achieve the desired concentration for stress studies (e.g., 100 µg/mL).

Forced Degradation Conditions

Osimertinib has been shown to be labile under acidic, basic, and oxidative conditions, while it is relatively stable under neutral, thermal, and photolytic conditions.^{[1][2]}

- To a solution of Osimertinib (e.g., 100 µg/mL), add an equal volume of 0.1 M HCl.
- Reflux the solution at 60°C for 2 hours.[\[3\]](#)[\[4\]](#)
- Alternatively, for more stringent conditions, use 5N HCl at 80°C for 1 hour.[\[5\]](#)
- After the specified time, cool the solution to room temperature and neutralize it with an appropriate concentration of NaOH.
- Dilute the solution with the mobile phase to the initial concentration.
- Analyze the sample by HPLC.
- To a solution of Osimertinib, add an equal volume of 0.1 M NaOH.
- Reflux the solution at 60°C for 2 hours.[\[3\]](#)[\[4\]](#)
- For milder conditions, 0.001N NaOH can be used.[\[5\]](#)
- After the specified time, cool the solution to room temperature and neutralize it with an appropriate concentration of HCl.
- Dilute the solution with the mobile phase to the initial concentration.
- Analyze the sample by HPLC.
- To a solution of Osimertinib, add an equal volume of 30% H₂O₂.[\[3\]](#)
- Keep the solution at room temperature or reflux at 60°C for 2 hours.[\[3\]](#)
- Alternatively, 3% H₂O₂ at 80°C for 1 hour can be used.[\[5\]](#)
- Analyze the sample by HPLC.
- Place the solid drug substance or a solution of Osimertinib in a calibrated oven at 60°C for 2 hours.[\[3\]](#)
- For the solid sample, dissolve it in the mobile phase to the desired concentration after exposure.

- Analyze the sample by HPLC.
- Expose a solution of Osimertinib to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter in a photostability chamber.
- A control sample should be protected from light by wrapping the container in aluminum foil.
- Analyze both the exposed and control samples by HPLC.

Analytical Method

A stability-indicating analytical method, typically Reverse Phase High-Performance Liquid Chromatography (RP-HPLC), is essential to separate the degradation products from the parent drug.

- Column: InertSustain C18 (4.6 x 250 mm, 3 μ m) or equivalent.[2]
- Mobile Phase: A gradient elution using a mixture of a buffered aqueous phase (e.g., 0.1% formic acid adjusted to pH 6.5 with ammonium hydroxide) and an organic solvent (e.g., acetonitrile).[2]
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 268 nm.[2]
- Injection Volume: 10-20 μ L.
- Column Temperature: Ambient.

The method must be validated according to ICH guidelines to ensure it is specific, accurate, precise, and linear. The peak purity of the Osimertinib peak should be checked using a PDA detector to ensure no co-eluting peaks.

Data Presentation

The results of the forced degradation studies should be summarized to show the percentage of degradation of Osimertinib under different stress conditions.

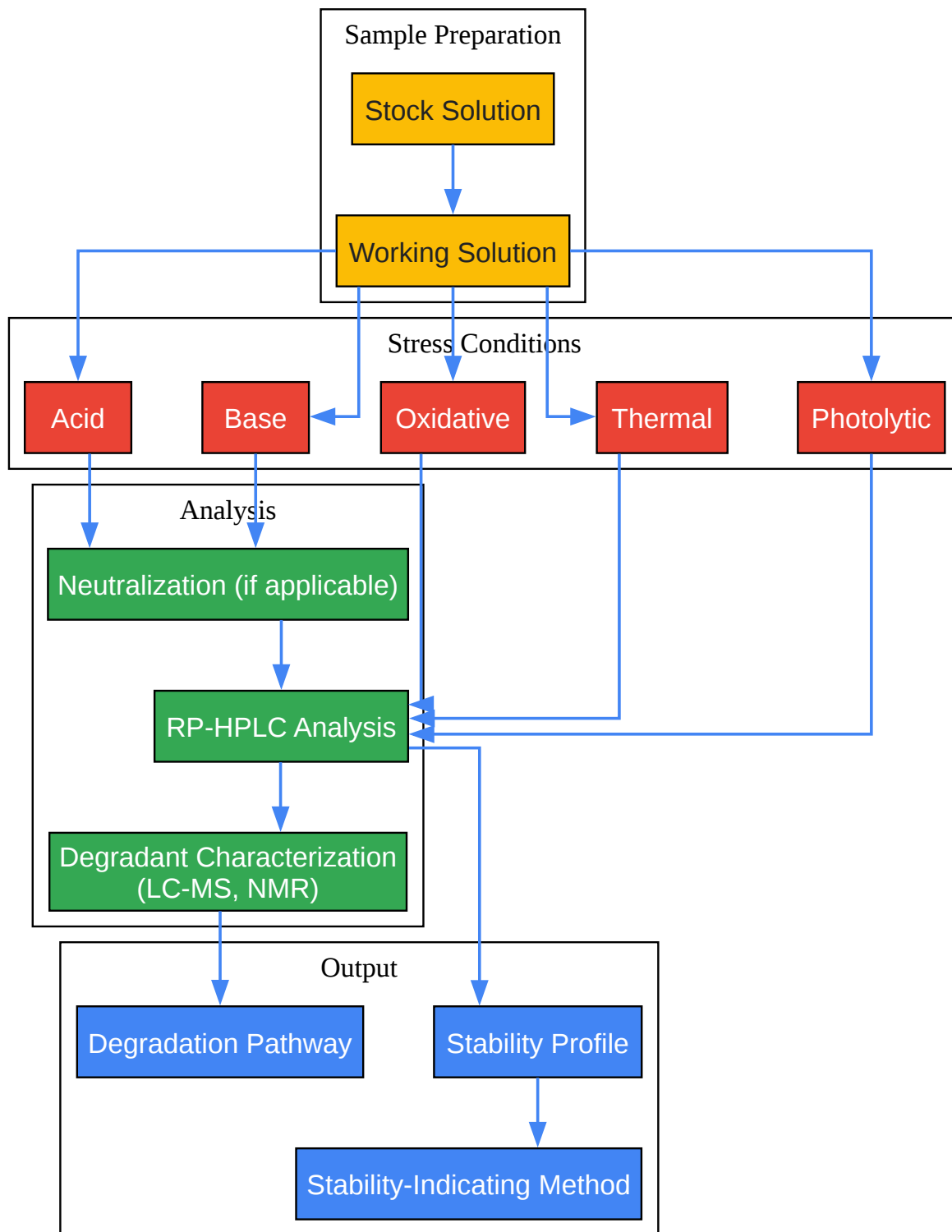
Stress Condition	Reagent/Condition	Time (hours)	Temperature (°C)	Degradation (%)	Reference
Acid Hydrolysis	0.1 M HCl	2	60	0.62	[3]
	5N HCl	1	80	7.18	
Base Hydrolysis	0.1 M NaOH	2	60	1.76	[3]
Oxidative Degradation	30% H ₂ O ₂	2	60	7.37	[3]
	3% H ₂ O ₂	1	80	-	
Thermal Degradation	Solid State	2	60	1.83	[3]
Photolytic Degradation	ICH Guidelines	-	-	Stable	[1] [2]
Neutral Hydrolysis	Water	-	-	Stable	[1] [2]

Note: The percentage of degradation can vary depending on the exact experimental conditions and the analytical method used.

Visualization of Workflows and Pathways

Experimental Workflow for Forced Degradation

The following diagram illustrates the general workflow for conducting forced degradation studies of Osimertinib.

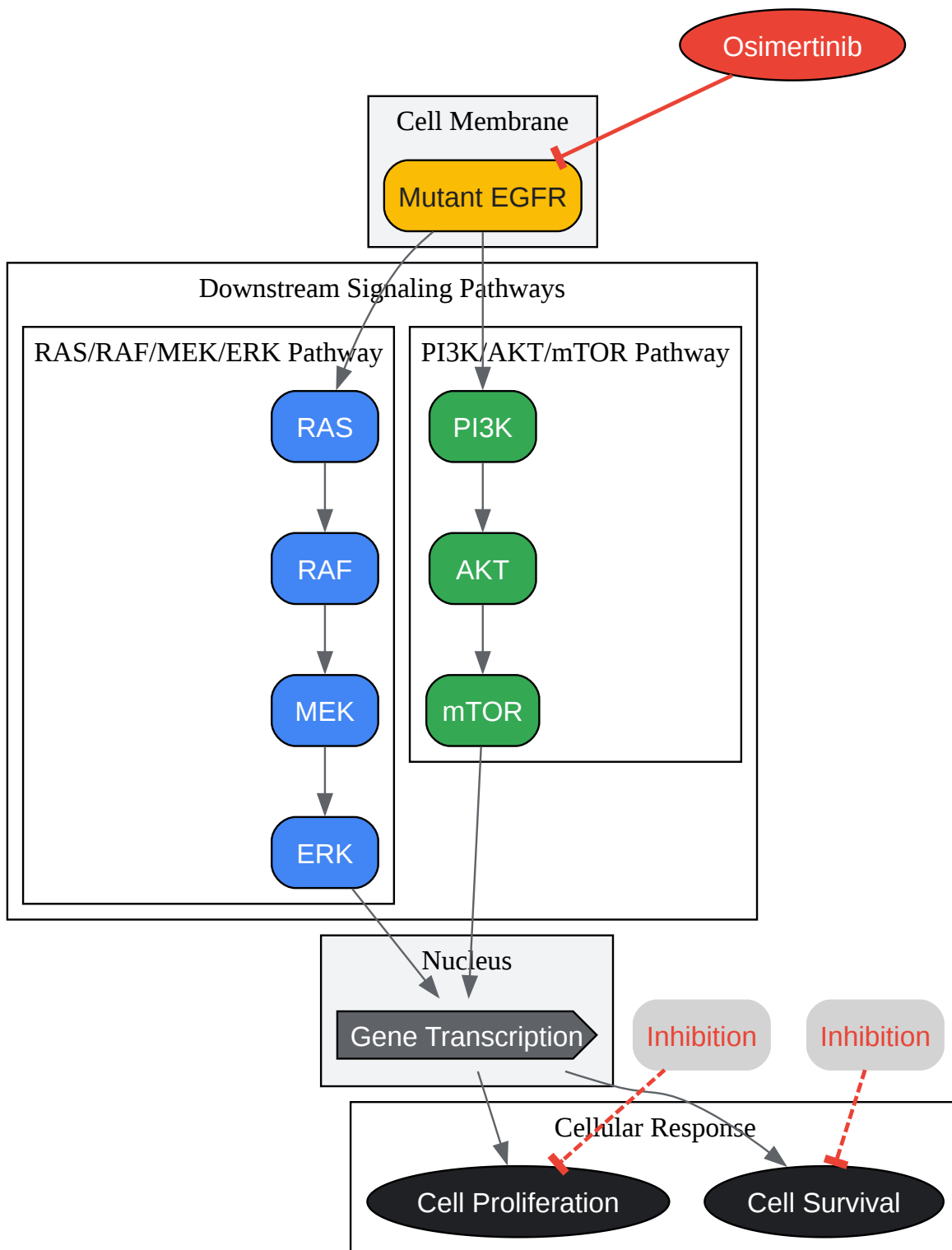


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Forced degradation experimental workflow.

Osimertinib Signaling Pathway Inhibition

Osimertinib exerts its therapeutic effect by irreversibly inhibiting the kinase activity of mutant forms of the Epidermal Growth Factor Receptor (EGFR), thereby blocking downstream signaling pathways that promote cell proliferation and survival.



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Osimertinib's inhibition of EGFR signaling.

Conclusion

The provided protocols and data offer a comprehensive framework for conducting forced degradation studies on Osimertinib. Adherence to these guidelines will enable researchers to generate robust and reliable data essential for the development and registration of pharmaceutical products containing Osimertinib. The characterization of degradation products is crucial for ensuring the safety and efficacy of the final drug product.

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